

1-Chloropinacolone solubility in organic solvents

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Compound of Interest

Compound Name: 1-Chloropinacolone

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An In-depth Technical Guide to the Solubility of **1-Chloropinacolone** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1-chloropinacolone** in organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this guide focuses on providing a detailed experimental protocol for researchers to determine these values accurately.

Introduction to 1-Chloropinacolone

1-Chloropinacolone (CAS Number: 13547-70-1) is a chlorinated ketone with the chemical formula C₆H₁₁ClO.[1][2][3] It is a clear, slightly yellow liquid at room temperature and is utilized as a synthetic intermediate in the production of various chemical compounds, including pharmaceuticals and agrochemicals.[2][4] Understanding its solubility in various organic solvents is crucial for its application in chemical synthesis, purification processes, and formulation development.

Physicochemical Properties

A summary of the key physicochemical properties of **1-chloropinacolone** is presented in Table 1.

Table 1: Physicochemical Properties of **1-Chloropinacolone**

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ ClO	[1][4]
Molecular Weight	134.60 g/mol	[1]
Appearance	Clear, light yellow liquid	[2][3][5][6]
Melting Point	-13 °C (lit.)	[2][7]
Boiling Point	170-173 °C (lit.)	[2][5][7]
Density	1.025 g/mL at 25 °C (lit.)	[2][5][6]
Refractive Index	n _{20/D} 1.442 (lit.)	[2][6]
Water Solubility	Not miscible in water	[2][4][5][6]
Vapor Pressure	1.39 mmHg at 25°C	[4][6]

Qualitative Solubility in Organic Solvents

1-Chloropinacolone is generally described as being soluble in organic solvents.[3] Based on the principle of "like dissolves like," it is expected to be miscible with a wide range of common organic solvents due to its molecular structure, which includes a polar carbonyl group and a nonpolar alkyl chain.

Experimental Protocol for Quantitative Solubility Determination

The following is a detailed methodology for the quantitative determination of **1-chloropinacolone** solubility in various organic solvents. This protocol is based on the isothermal shake-flask method, a widely accepted technique for solubility measurements.

4.1. Materials

- **1-Chloropinacolone** (high purity)
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexane) of analytical grade or higher

- Analytical balance (± 0.1 mg)
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Glass vials with screw caps and PTFE septa
- Volumetric flasks and pipettes
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Gas chromatograph (GC) with a suitable detector (e.g., Flame Ionization Detector - FID) or High-Performance Liquid Chromatograph (HPLC) with a UV detector.
- Appropriate GC column (e.g., nonpolar or medium-polarity) or HPLC column (e.g., C18)

4.2. Procedure

Part A: Preparation of Saturated Solutions

- Add an excess amount of **1-chloropinacolone** to a series of glass vials.
- Add a known volume (e.g., 5 mL) of a specific organic solvent to each vial.
- Securely cap the vials to prevent solvent evaporation.
- Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixtures for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours). A preliminary study can be conducted to determine the time required to reach equilibrium.
- After equilibration, allow the vials to stand undisturbed at the set temperature for several hours to allow the excess solid to settle.

Part B: Sample Analysis

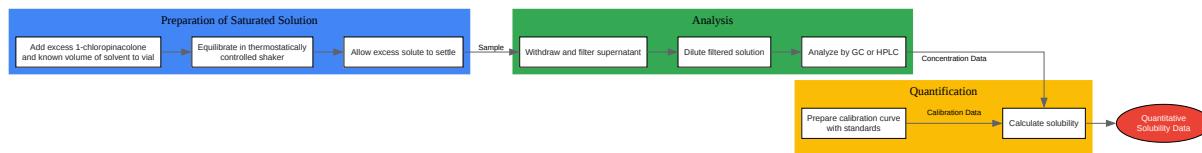
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
- Immediately filter the solution through a syringe filter into a clean, pre-weighed vial to remove any undissolved solute.
- Accurately weigh the filtered solution.
- Dilute a known weight or volume of the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.
- Analyze the diluted solution using a pre-validated GC or HPLC method to determine the concentration of **1-chloropinacolone**.
- Prepare a calibration curve using standard solutions of **1-chloropinacolone** of known concentrations in the same solvent.

4.3. Calculation of Solubility

The solubility can be expressed in various units, such as g/100 mL or mol/L.

- To calculate solubility in g/100 mL: Solubility = (Concentration from calibration curve × Dilution factor × Volume of solvent) / 100
- To calculate solubility in mol/L: Solubility = (Concentration from calibration curve in g/L) / Molecular weight of **1-chloropinacolone**

4.4. Experimental Workflow Diagram

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Caption: Experimental workflow for determining the solubility of **1-chloropinacolone**.

Conclusion

While specific quantitative solubility data for **1-chloropinacolone** in organic solvents is not readily available in the literature, this guide provides a robust experimental protocol for its determination. By following the detailed methodology, researchers can generate reliable and accurate solubility data, which is essential for the effective use of this compound in various scientific and industrial applications. The provided workflow and diagram offer a clear and structured approach to this experimental process.

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- To cite this document: BenchChem. [1-Chloropinacolone solubility in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b081408#1-chloropinacolone-solubility-in-organic-solvents\]](https://www.benchchem.com/product/b081408#1-chloropinacolone-solubility-in-organic-solvents)

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